

RU 35929: An Obscure Nootropic Agent with Limited Publicly Available Data

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Compound of Interest

Compound Name: RU 35929

Cat. No.: B1680175

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For researchers, scientists, and drug development professionals, **RU 35929**, also known by its chemical name (+/-)-1-benzenesulfonyl-5-ethoxypyrrolidin-2-one (CAS Number: 111711-47-8), is identified in scientific literature as a nootropic agent with potential to enhance learning and memory. However, a comprehensive review of publicly accessible scientific databases and literature reveals a significant scarcity of detailed pharmacological data and experimental protocols, precluding the creation of an in-depth technical guide at this time.

While **RU 35929** is cited in several patents and chemical supplier databases as a compound with nootropic properties, the foundational scientific research detailing its mechanism of action, binding affinities, and in vivo efficacy remains largely unavailable in the public domain. This lack of data prevents a thorough analysis of its potential therapeutic applications and the creation of detailed experimental methodologies as requested.

The most prominent and frequently referenced source of information on **RU 35929** is a 1990 study by Amato, M.E., et al., published in the Journal of Molecular Structure. This publication primarily focuses on the X-ray and ¹H-NMR spectroscopic analysis of **RU 35929**, providing valuable insights into its molecular structure and conformation. However, it does not appear to contain the quantitative biological data necessary for a comprehensive therapeutic evaluation.

Summary of Available Information:

Parameter	Data
Compound Name	RU 35929
Chemical Name	(+/-)-1-benzenesulfonyl-5-ethoxypyrrolidin-2-one
CAS Number	111711-47-8
Compound Class	Nootropic Agent
Reported Activity	Enhancement of learning and memory

Logical Relationship: Information Scarcity



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Caption: Logical workflow illustrating the impact of data scarcity on fulfilling the request.

Due to the limited availability of primary research detailing the pharmacological profile of **RU 35929**, a comprehensive technical guide with quantitative data and detailed experimental protocols cannot be constructed. Further research and publication of in vitro and in vivo studies are necessary to elucidate the therapeutic potential of this compound. Researchers interested in **RU 35929** are encouraged to seek out the foundational study by Amato et al. as a starting point for understanding its chemical properties.

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